

Application Notes and Protocols for Oleoylethanolamide-d2 Analysis

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Compound of Interest

Compound Name: Oleoylethanolamide-d2

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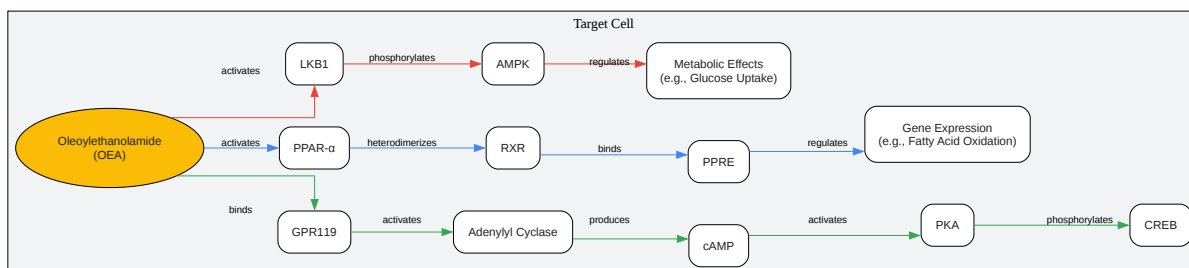
Introduction

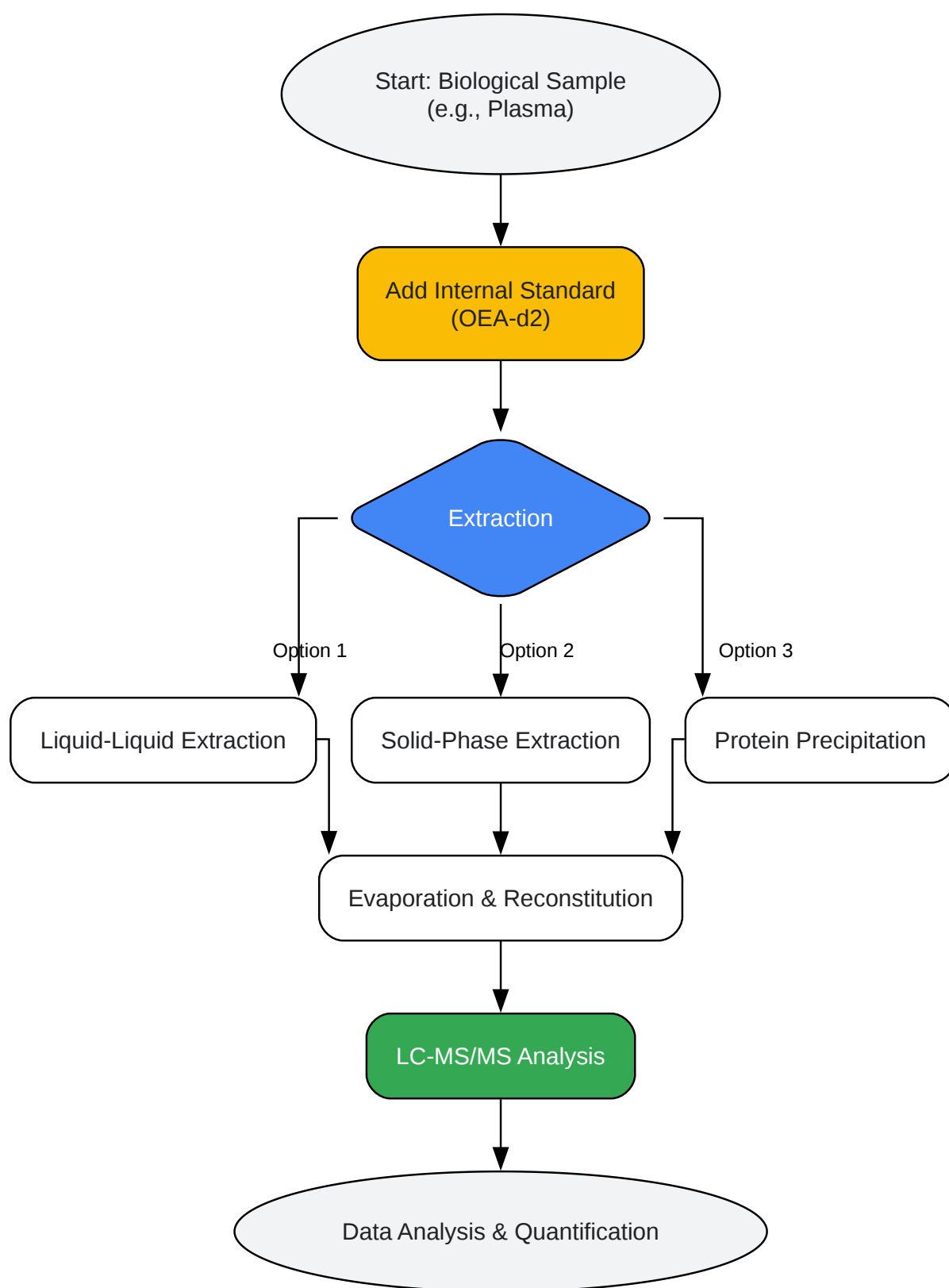
Oleoylethanolamide (OEA) is an endogenous peroxisome proliferator-activated receptor alpha (PPAR- α) agonist and a member of the N-acylethanolamine (NAE) family of lipids. It plays a significant role in the regulation of appetite, body weight, and lipid metabolism. Accurate quantification of OEA in biological matrices is crucial for understanding its physiological functions and for the development of therapeutic agents targeting its signaling pathways.

Oleoylethanolamide-d2 (OEA-d2) is a stable isotope-labeled internal standard used for the accurate quantification of endogenous OEA by mass spectrometry. This document provides detailed application notes and protocols for the sample preparation of OEA-d2 for analysis, primarily in plasma samples.

Signaling Pathways of Oleoylethanolamide

OEA exerts its biological effects through the activation of several key signaling pathways. Understanding these pathways is essential for interpreting the results of OEA analysis in various physiological and pathological contexts.





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